

Comprehensive Analytical Characterization of N'-Isopropylacetohydrazide: A Multi-technique Approach

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Compound of Interest

Compound Name: *N'*-Isopropylacetohydrazide

CAS No.: 4466-50-6

Cat. No.: B1593507

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Author's Note

This document provides a comprehensive guide to the analytical methods for the characterization of **N'-Isopropylacetohydrazide** (CAS 4466-50-6). As a key intermediate in various synthetic pathways, its purity, identity, and stability are of paramount importance for researchers, scientists, and drug development professionals. This guide moves beyond simple procedural lists, delving into the causality behind methodological choices to provide a robust, self-validating framework for analysis. The protocols herein are designed to be foundational, allowing for adaptation to specific laboratory instrumentation and regulatory requirements.

Introduction to N'-Isopropylacetohydrazide and its Analytical Significance

N'-Isopropylacetohydrazide is a hydrazide derivative featuring an isopropyl group attached to the terminal nitrogen of an acetohydrazide backbone. Hydrazides are a versatile class of compounds with applications in medicinal chemistry and as synthetic intermediates.^{[1][2]} The

characterization of such molecules is a critical step in quality control, ensuring the identity and purity of the material and identifying any process-related impurities or degradants.

Potential impurities in **N'-Isopropylacetohydrazide** can arise from its synthesis, which typically involves the reaction of a hydrazine with an acetylating agent. These may include unreacted starting materials like isopropylhydrazine and acetic anhydride or by-products from side reactions. Therefore, a multi-faceted analytical approach is necessary to provide a complete profile of the substance. Regulatory agencies emphasize the need to identify and control impurities, particularly those that may be genotoxic, a known concern for some hydrazine compounds.^{[3][4]}

Physicochemical Properties Summary

Property	Value	Source
Chemical Formula	C ₅ H ₁₂ N ₂ O	[5]
Molecular Weight	116.16 g/mol	[5]
CAS Number	4466-50-6	[6]
Appearance	Solid (typical)	[5]

Overall Analytical Workflow

A systematic approach is crucial for the complete and efficient characterization of **N'-Isopropylacetohydrazide**. The following workflow outlines the logical progression from sample reception to the generation of a comprehensive certificate of analysis.

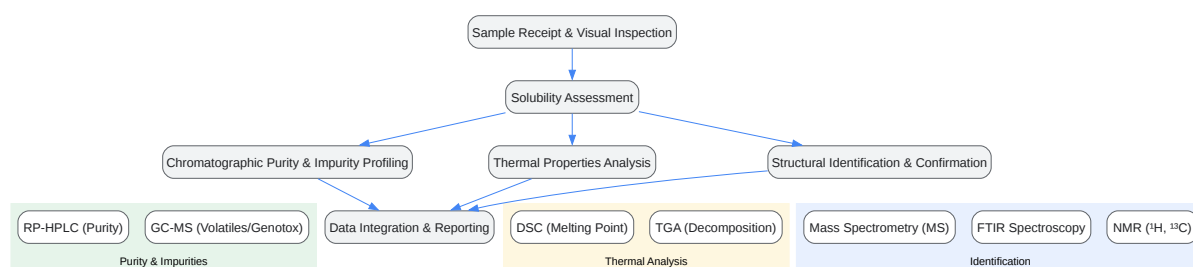


Figure 1: Overall Analytical Workflow

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Caption: A logical workflow for the comprehensive characterization of **N'-Isopropylacetohydrazide**.

Chromatographic Methods for Purity and Impurity Assessment

Chromatography is the cornerstone of purity assessment, separating the main component from any related substances.[7] For a polar, non-volatile molecule like **N'-Isopropylacetohydrazide**, High-Performance Liquid Chromatography (HPLC) is the primary technique. Gas Chromatography (GC) is valuable for analyzing volatile impurities or, with derivatization, for trace-level quantification of hydrazines.[8]

Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

Principle: RP-HPLC separates compounds based on their hydrophobicity. A non-polar stationary phase (like C18) is used with a polar mobile phase. More polar compounds, such as **N'-Isopropylacetohydrazide**, will elute earlier than non-polar impurities. UV detection is suitable due to the presence of the amide chromophore.

Protocol: Isocratic RP-HPLC for Purity Determination

- Instrumentation: A standard HPLC system with a UV detector.
- Sample Preparation: Accurately weigh approximately 10 mg of **N'-Isopropylacetohydrazide** and dissolve in 10 mL of mobile phase to create a 1 mg/mL stock solution. Further dilute as needed.
- Chromatographic Conditions:

Parameter	Recommended Setting	Rationale
Column	C18, 250 mm x 4.6 mm, 5 µm	Standard column for good resolution of small molecules.
Mobile Phase	Acetonitrile:Water (20:80 v/v)	Provides adequate retention and separation. Adjust ratio as needed.
Flow Rate	1.0 mL/min	A typical flow rate for a 4.6 mm ID column.
Column Temp.	30 °C	Ensures reproducible retention times.
Detection	UV at 210 nm	Wavelength for detecting the amide bond.
Injection Vol.	10 µL	Adjust based on detector response and concentration.
Run Time	15 min	Sufficient to elute the main peak and any late-eluting impurities.

- **System Suitability Test (SST):** Before sample analysis, inject the standard solution five times. The relative standard deviation (%RSD) for the peak area and retention time should be $\leq 2.0\%$. This ensures the system is performing adequately.
- **Analysis & Calculation:** Inject the sample solution. Purity is typically calculated using an area percent method, assuming all components have a similar response factor at the chosen wavelength.
 - $\% \text{ Purity} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) * 100$

Gas Chromatography-Mass Spectrometry (GC-MS) for Trace Hydrazine

Principle: Hydrazine and its simple alkylated derivatives are potential genotoxic impurities. Due to their high polarity and reactivity, direct GC analysis is challenging. An in situ derivatization-headspace GC-MS method provides excellent sensitivity and specificity.^{[9][10]} The sample is reacted with acetone to form the more volatile and stable acetone azine, which is then analyzed.

Protocol: Headspace GC-MS with Acetone Derivatization

- **Instrumentation:** Headspace sampler coupled to a GC-MS system.
- **Sample and Standard Preparation:**
 - **Standard:** Prepare a standard of hydrazine in a suitable solvent (e.g., water) and derivatize in the same manner as the sample to confirm retention time and response.
 - **Sample:** Accurately weigh ~20 mg of **N'-Isopropylacetohydrazide** into a 20 mL headspace vial. Add 1 mL of a solution containing acetone (derivatizing agent) and an internal standard in a suitable solvent. Add a small amount of base (e.g., NaOH solution) to facilitate the reaction.
- **Derivatization and Headspace Conditions:**
 - Seal the vial immediately.

- Vortex for 1 minute.
- Incubate in the headspace autosampler at 80 °C for 15 minutes to allow the derivatization reaction and equilibration to occur.
- GC-MS Conditions:

Parameter	Recommended Setting	Rationale
Column	DB-624 or similar, 30 m x 0.25 mm, 1.4 µm	Mid-polar column suitable for separating the acetone azine from the solvent.
Carrier Gas	Helium, constant flow of 1.2 mL/min	Inert carrier gas.
Injector Temp.	220 °C	Ensures volatilization of the derivative.
Oven Program	50 °C (hold 2 min), ramp to 240 °C at 20 °C/min	Provides separation from other volatile components.
MS Detector	Electron Ionization (EI), 70 eV	Standard ionization technique for GC-MS.
MS Mode	Selected Ion Monitoring (SIM)	For maximum sensitivity. Monitor m/z 112 for acetone azine. [10]

Spectroscopic Methods for Structural Elucidation

Spectroscopic techniques provide orthogonal confirmation of the molecule's identity by probing its structure at the atomic and molecular level.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR is the most powerful tool for unambiguous structure determination.[\[11\]](#) ¹H NMR provides information on the number and environment of protons, while ¹³C NMR identifies the carbon skeleton.

Protocol: ^1H and ^{13}C NMR Analysis

- Sample Preparation: Dissolve 5-10 mg of **N'-Isopropylacetohydrazide** in ~0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 or CDCl_3). DMSO- d_6 is often preferred for its ability to dissolve polar compounds and show exchangeable N-H protons.
- Acquisition: Acquire ^1H and ^{13}C spectra on a 400 MHz or higher field NMR spectrometer.
- Predicted ^1H NMR Spectrum (in DMSO- d_6):
 - ~1.0 ppm (doublet, 6H): Two equivalent methyl groups ($-\text{CH}(\text{CH}_3)_2$) of the isopropyl moiety, split by the isopropyl methine proton.
 - ~1.8 ppm (singlet, 3H): Methyl group of the acetyl moiety ($-\text{C}(=\text{O})\text{CH}_3$).
 - ~3.3 ppm (septet or multiplet, 1H): Methine proton ($-\text{CH}(\text{CH}_3)_2$) of the isopropyl moiety, split by the six methyl protons.
 - ~4.0 ppm and ~8.9 ppm (broad singlets, 2H): Two N-H protons. Their chemical shifts are highly dependent on concentration, temperature, and solvent.

Mass Spectrometry (MS)

Principle: MS measures the mass-to-charge ratio (m/z) of ionized molecules, providing confirmation of the molecular weight and fragmentation patterns that offer structural clues.^[12] Electrospray Ionization (ESI) is a soft ionization technique suitable for this polar molecule, often coupled with HPLC (LC-MS).

Protocol: ESI-MS Analysis

- Instrumentation: An HPLC system coupled to a mass spectrometer with an ESI source.
- Sample Preparation: Prepare a dilute solution (~10 $\mu\text{g/mL}$) of the sample in the HPLC mobile phase.
- Analysis: Infuse the sample directly or analyze via LC-MS. Acquire spectra in positive ion mode.

- Expected Results:
 - $[M+H]^+$: The protonated molecule should be observed at m/z 117.11, corresponding to the formula $[C_5H_{13}N_2O]^+$.
 - $[M+Na]^+$: A sodium adduct may be observed at m/z 139.09.
 - Fragmentation: Key fragments may include the loss of the isopropyl group or cleavage of the N-N bond.

Fourier-Transform Infrared (FTIR) Spectroscopy

Principle: FTIR spectroscopy identifies functional groups within a molecule by measuring the absorption of infrared radiation, which causes molecular vibrations (stretching, bending).[\[13\]](#)

Protocol: Attenuated Total Reflectance (ATR)-FTIR

- Instrumentation: An FTIR spectrometer equipped with an ATR accessory.
- Sample Preparation: Place a small amount of the solid **N'-Isopropylacetohydrazide** powder directly onto the ATR crystal.
- Acquisition: Collect the spectrum, typically over a range of 4000-400 cm^{-1} .
- Expected Characteristic Absorption Bands:

Wavenumber (cm^{-1})	Vibration	Functional Group
~3300-3200	N-H Stretch	Amide/Hydrazide N-H
~2970-2870	C-H Stretch	Isopropyl and Methyl C-H
~1650	C=O Stretch (Amide I)	Acetyl Carbonyl
~1550	N-H Bend (Amide II)	Amide N-H
~1370	C-H Bend	Isopropyl group characteristic

Thermal Analysis

Thermal analysis techniques provide information on the physical and chemical properties of a substance as a function of temperature.^[14]

Principle: Differential Scanning Calorimetry (DSC) measures the heat flow into or out of a sample as it is heated, allowing for the determination of melting point and other thermal transitions.^[15] Thermogravimetric Analysis (TGA) measures the change in mass of a sample as it is heated, indicating its thermal stability and decomposition profile.

Protocol: DSC and TGA Analysis

- Instrumentation: A DSC and a TGA instrument.
- Sample Preparation: Accurately weigh 2-5 mg of **N'-Isopropylacetohydrazide** into an aluminum pan (for DSC) or a ceramic/platinum pan (for TGA).
- Analytical Conditions:
 - Heating Rate: 10 °C/min.
 - Temperature Range: 25 °C to 300 °C (or higher for TGA, depending on decomposition).
 - Atmosphere: Nitrogen purge gas (e.g., 50 mL/min) to prevent oxidative decomposition.
- Data Interpretation:
 - DSC: A sharp endothermic peak indicates the melting point (T_m).
 - TGA: The onset temperature of mass loss indicates the beginning of thermal decomposition.

Strategy for Impurity Identification

When an unknown peak is observed during chromatographic analysis, a systematic approach is required for its identification.

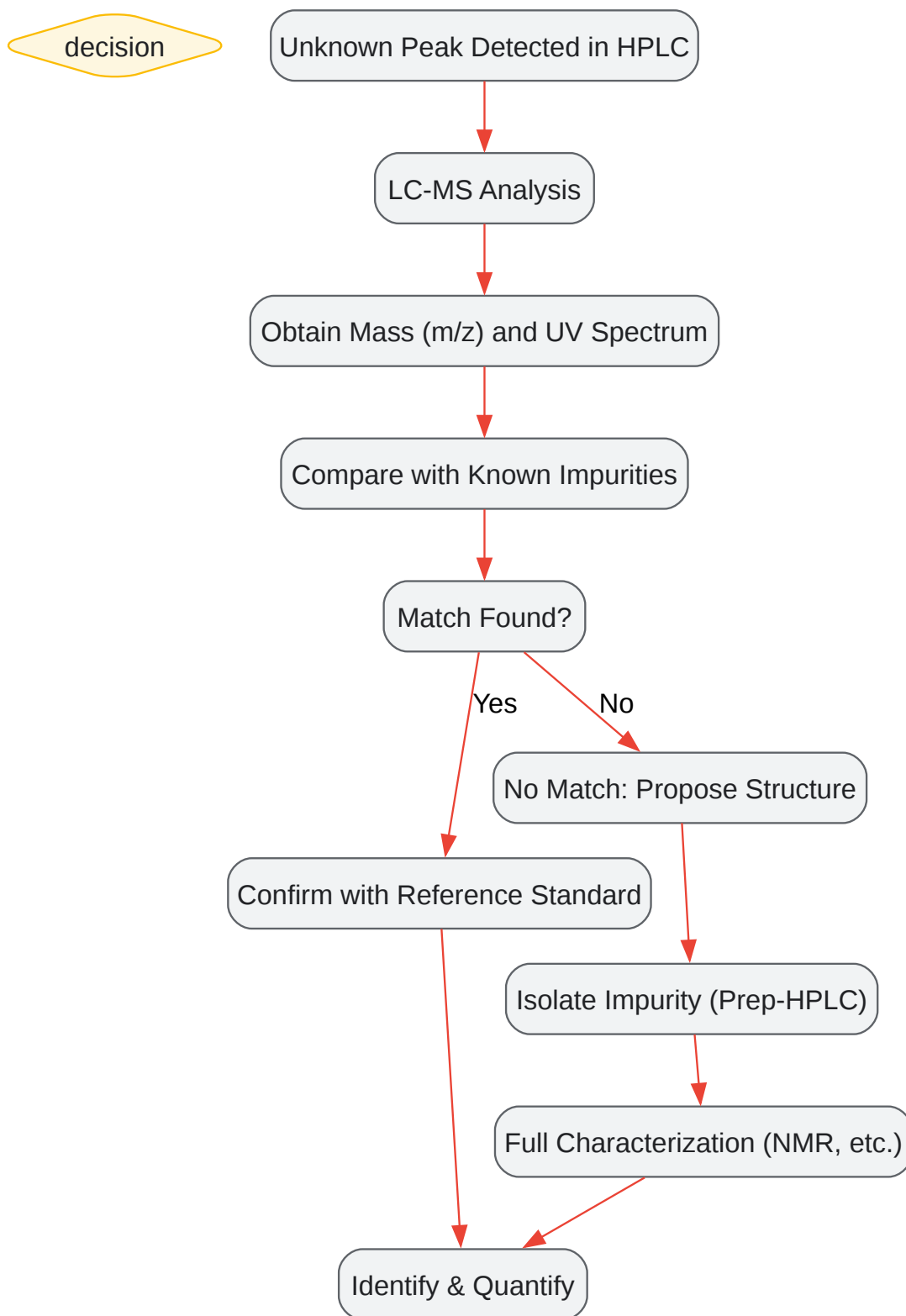


Figure 2: Impurity Identification Strategy

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Caption: A decision tree for the systematic identification of unknown impurities.

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